

# Core Thermodynamic Properties of 4-Octyne

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## Compound of Interest

Compound Name: 4-Octyne

Cat. No.: B155765

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**4-Octyne**, with the chemical formula  $C_8H_{14}$ , is a symmetrical internal alkyne.<sup>[4]</sup> Its thermodynamic properties are crucial for understanding its behavior in chemical reactions and physical processes.

## Physical Properties

A summary of the key physical properties of **4-octyne** is presented in Table 1.

Table 1: Physical Properties of **4-Octyne**

Property	Value	Unit	Source(s)
Molecular Formula	$C_8H_{14}$	-	[1][2][3][4]
Molar Mass	110.20	$g \cdot mol^{-1}$	[4]
Appearance	Colorless liquid	-	[4][5]
Density (at 25 °C)	0.751	g/mL	[4][6]
Melting Point	-103	°C	[4][6]
170	K	[3][4]	
Boiling Point	131-132	°C	[4][6]
404-405	K	[3][4]	

## Enthalpy and Phase Change Data

The enthalpy values associated with formation and phase transitions are critical for energy balance calculations. The available experimental data for **4-octyne** are summarized in Table 2.

Table 2: Enthalpy and Phase Change Data for **4-Octyne**

Property	Value	Unit	Phase	Source(s)
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	$60.1 \pm 2.1$	kJ/mol	Gas	[2]
Enthalpy of Vaporization ( $\Delta_{vap} H$ )	39.6	kJ/mol	Liquid to Gas	[3]
Enthalpy of Reaction (Hydrogenation) ( $\Delta_r H^\circ$ )	$-268.7 \pm 1.1$	kJ/mol	Liquid	[1][7]
-262.8 $\pm$ 0.67	kJ/mol	Liquid	[1][7]	
-263	kJ/mol	Liquid	[1][7]	

## Estimated Thermodynamic Properties

Direct experimental data for standard entropy, Gibbs free energy of formation, and heat capacity for **4-octyne** are not readily available in the searched literature. However, these properties can be estimated using group contribution methods, which are widely accepted for their predictive accuracy for organic compounds.

Table 3: Estimated Thermodynamic Properties of **4-Octyne**

Property	Estimated Value	Unit	Phase
Standard Molar Entropy ( $S^\circ$ )	385.52	J/(mol·K)	Gas
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	209.6	kJ/mol	Gas
Liquid Heat Capacity ( $C_p$ )	215.3	J/(mol·K)	Liquid
Enthalpy of Fusion ( $\Delta_{fus} H$ )	18.7	kJ/mol	Solid to Liquid

Disclaimer: The values in Table 3 are estimates derived from group contribution methods and should be used with an understanding of their theoretical basis.

## Experimental Protocols

While specific experimental protocols for determining all thermodynamic properties of **4-octyne** were not found, this section outlines the general, well-established methodologies used for such measurements on liquid organic compounds.

### Determination of Enthalpy of Formation ( $\Delta_f H^\circ$ )

The standard enthalpy of formation of a liquid organic compound like **4-octyne** is typically determined using combustion calorimetry.

Methodology:

- A precisely weighed sample of **4-octyne** is placed in a sample holder within a combustion bomb.
- The bomb is sealed and pressurized with a high-purity oxygen atmosphere.
- The bomb is submerged in a known mass of water in a calorimeter.
- The temperature of the water is monitored until it reaches a steady state.

- The sample is ignited via an electrical fuse.
- The temperature change of the water is carefully recorded until a final steady state is reached.
- The heat released by the combustion reaction is calculated from the temperature change and the heat capacity of the calorimeter system.
- The standard enthalpy of combustion is then determined, and from this, the standard enthalpy of formation is calculated using Hess's Law.

## Determination of Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )

The enthalpy of vaporization can be determined using various techniques, including differential scanning calorimetry (DSC) or by measuring the vapor pressure as a function of temperature and applying the Clausius-Clapeyron equation.

Methodology (DSC):

- A small, accurately weighed sample of **4-octyne** is hermetically sealed in a DSC pan.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are heated in the DSC instrument at a constant rate.
- The heat flow to the sample is measured relative to the reference.
- A distinct endothermic peak is observed at the boiling point, the area of which is proportional to the enthalpy of vaporization.
- The instrument is calibrated with a standard of known enthalpy of vaporization to quantify the result for **4-octyne**.

## Determination of Heat Capacity ( $C_p$ )

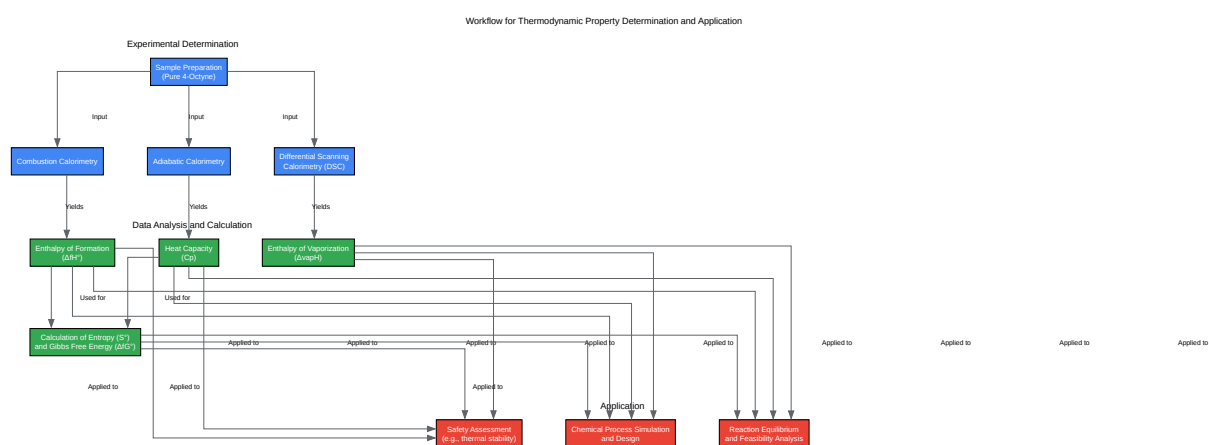
Adiabatic calorimetry is a precise method for determining the heat capacity of a liquid.

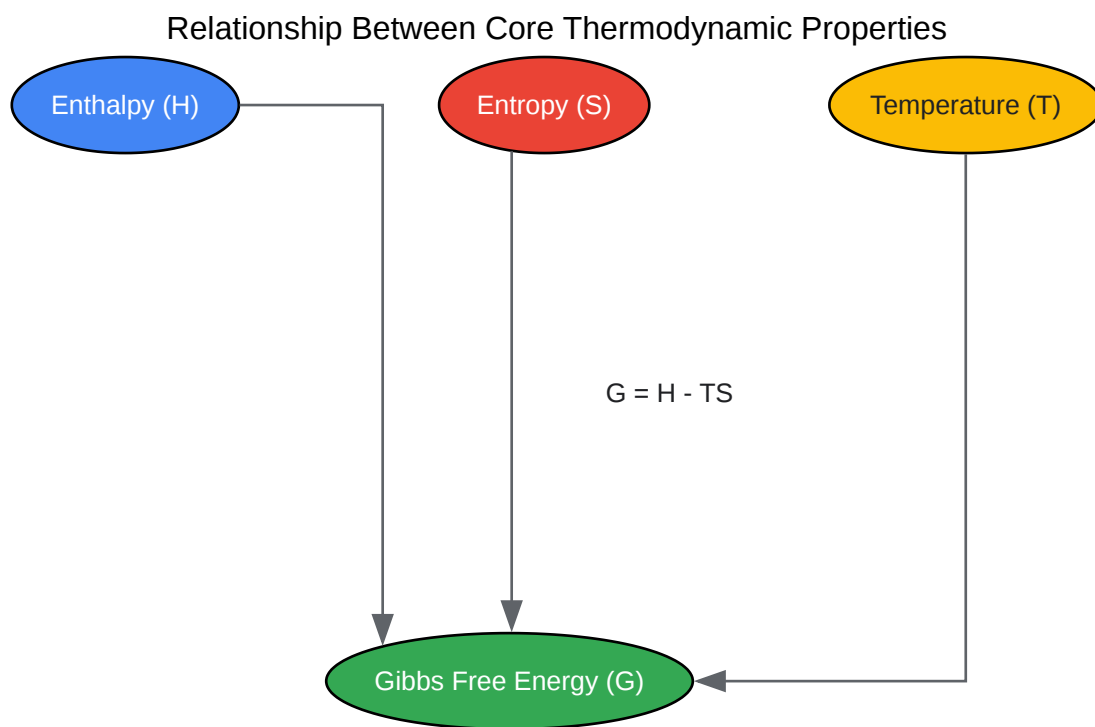
Methodology:

- A known mass of **4-octyne** is placed in a sample cell within an adiabatic calorimeter.
- The sample is heated with a precisely measured amount of electrical energy.
- The resulting temperature increase is measured with a high-precision thermometer.
- The heat capacity is calculated by dividing the input energy by the temperature change and the molar amount of the sample.
- This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.

## Visualization of Thermodynamic Property Determination Workflow

The following diagram illustrates the general workflow for the experimental determination and subsequent utilization of the thermodynamic properties of a chemical compound like **4-octyne**.





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